

Comprehensive Structural and Functional Analysis of 2-(3,4-Dimethylphenyl)-1H-imidazole

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Compound of Interest

Compound Name: 2-(3,4-Dimethylphenyl)imidazole

CAS No.: 343771-00-6

Cat. No.: B3261420

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Executive Summary

2-(3,4-Dimethylphenyl)-1H-imidazole (CAS: 343771-00-6) is a heteroaromatic scaffold belonging to the class of 2-aryl-1H-imidazoles.^{[1][2][3][4]} Unlike its 4-substituted isomers (e.g., the alpha-2 adrenergic agonist precursors), the 2-substituted motif is frequently utilized in medicinal chemistry as a core pharmacophore for p38 MAP kinase inhibitors, ALK5 inhibitors, and antifungal agents. This guide provides a rigorous analysis of its physicochemical identity, synthetic pathways, and structural dynamics.

Chemical Identity & Physicochemical Properties^{[4][5][6][7][8][9][10][11]}

Property	Data
IUPAC Name	2-(3,4-Dimethylphenyl)-1H-imidazole
CAS Registry Number	343771-00-6
Molecular Formula	C ₁₁ H ₁₂ N ₂
Molecular Weight	172.23 g/mol
SMILES	<chem>Cc1ccc(cc1C)-c1[nH]ccn1</chem>
LogP (Predicted)	2.8 ± 0.4 (Lipophilic due to dimethyl substitution)
pKa (Predicted)	~7.2 (Conjugate acid of imidazole N3)
H-Bond Donors/Acceptors	1 Donor / 1 Acceptor
Topological Polar Surface Area	28.7 Å ²

Structural Analysis

The molecule features a 1,3-diazole ring fused directly to a phenyl ring at the C2 position. The 3,4-dimethyl substitution on the phenyl ring introduces:

- **Electronic Effect:** Weak electron-donating (+I) effect, slightly increasing the electron density of the imidazole ring compared to the unsubstituted 2-phenylimidazole.
- **Steric Effect:** The methyl groups increase lipophilicity and bulk, potentially restricting rotation in protein binding pockets compared to the planar phenyl analog.
- **Tautomerism:** As a 1H-imidazole, the proton is labile and shifts between N1 and N3, a critical feature for hydrogen bond networking in biological systems.

Synthetic Methodology

The most robust route for synthesizing 2-aryl imidazoles is the Debus-Radziszewski Imidazole Synthesis. This multicomponent condensation allows for the direct formation of the imidazole ring from an aldehyde and a dicarbonyl equivalent.

Protocol: Condensation of 3,4-Dimethylbenzaldehyde

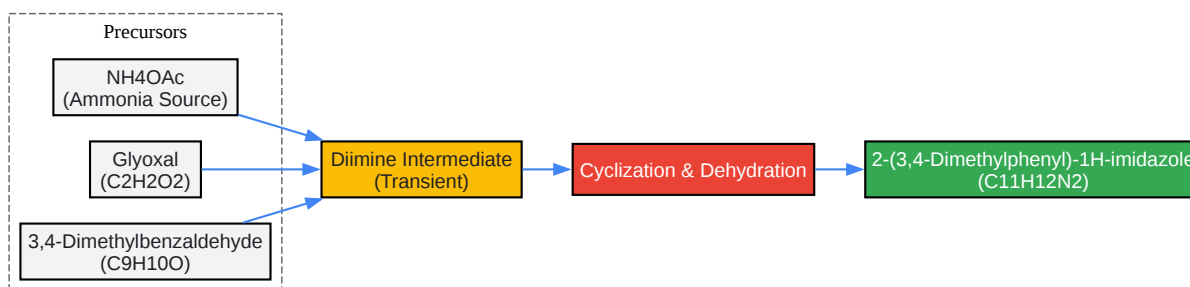
Reaction Type: Cyclocondensation Precursors: 3,4-Dimethylbenzaldehyde, Glyoxal (40% aq.), Ammonium Acetate.

Step-by-Step Procedure

- Reagent Prep: Dissolve 3,4-dimethylbenzaldehyde (10 mmol) in Methanol (20 mL).
- Ammonia Source: Add Ammonium Acetate (40 mmol, 4 equiv) to the solution.
- Carbonyl Addition: Add Glyoxal (40% aqueous solution, 10 mmol, 1 equiv) dropwise at room temperature.
- Cyclization: Stir the mixture at reflux (65°C) for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour into ice-water (100 mL) to precipitate the crude product.
 - Adjust pH to ~10 using NH_4OH if precipitation is incomplete.
- Purification: Filter the solid and recrystallize from Ethanol/Water (1:1) to yield off-white needles.

Reaction Mechanism Visualization

The following diagram illustrates the condensation pathway:



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Caption: Debus-Radziszewski synthesis pathway forming the imidazole core from aldehyde and glyoxal.[5]

Biological & Pharmacological Context

It is critical to distinguish this scaffold from the 4-substituted imidazoles (e.g., Medetomidine).

2-Aryl vs. 4-Aryl Imidazoles: A Functional Divergence

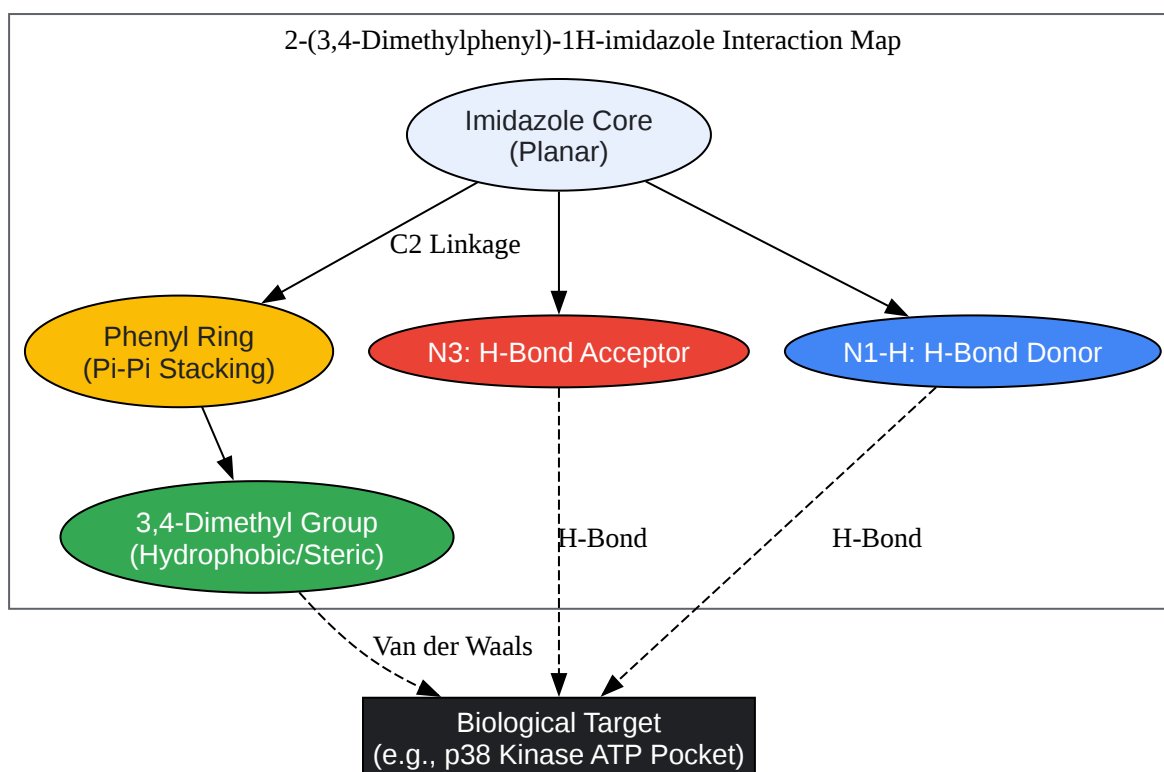
- 4-Aryl Imidazoles (e.g., Medetomidine, Clonidine analogs): Primarily act as α_2 -adrenergic receptor agonists. The phenyl ring is usually separated by a linker or attached at C4/C5.
- 2-Aryl Imidazoles (Current Topic): Often function as Kinase Inhibitors (specifically p38 MAP kinase) or Antifungal agents. The direct C2-attachment creates a rigid, planar biaryl system suitable for ATP-binding pockets.

Pharmacophore Mapping

The 2-(3,4-dimethylphenyl)-1H-imidazole structure provides three key interaction points:

- N3 (Acceptor): Accepts H-bonds from residues like Lys or Ser.
- N1-H (Donor): Donates H-bonds to backbone carbonyls (e.g., Glu/Asp).

- Dimethylphenyl (Hydrophobic): Occupies hydrophobic pockets (e.g., the "gatekeeper" region in kinases).



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Caption: Pharmacophore interaction map highlighting key binding motifs of the scaffold.

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral data should be obtained:

¹H NMR (400 MHz, DMSO-d₆)

- δ 12.50 (s, 1H): Broad singlet for imidazole NH.

- δ 7.75 (s, 1H): Phenyl H2 (ortho to imidazole, meta to methyls).
- δ 7.65 (d, 1H): Phenyl H6 (ortho to imidazole).
- δ 7.20 (d, 1H): Phenyl H5 (ortho to methyls).
- δ 7.10 (s, 2H): Imidazole H4/H5 (often appear as a singlet or tight multiplet if tautomerism is fast).
- δ 2.28 (s, 3H): Methyl group.
- δ 2.26 (s, 3H): Methyl group.

Mass Spectrometry (ESI+)

- $[M+H]^+$: 173.11 m/z (Calculated for $C_{11}H_{13}N_2^+$).

Safety and Handling

- Signal Word: Warning.
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation or moisture absorption.

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